



(S,R,S)-Ahpc-C3-NH2: A Technical Primer for **PROTAC Development**

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Compound of Interest		
Compound Name:	(S,R,S)-Ahpc-C3-NH2	
Cat. No.:	B11935789	Get Quote

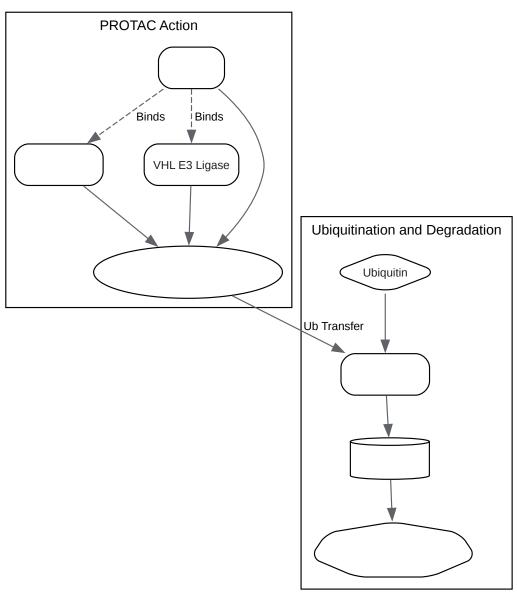
(S,R,S)-Ahpc-C3-NH2, also identified as VH032-C3-NH2, is a synthetic chemical compound that serves as a crucial building block in the development of proteolysis-targeting chimeras (PROTACs).[1][2][3][4] As an E3 ligase ligand-linker conjugate, it incorporates a ligand for the Von Hippel-Lindau (VHL) E3 ubiquitin ligase and a C3 amine linker, facilitating the synthesis of bifunctional molecules designed to induce the degradation of specific target proteins.[1] This quide provides a comprehensive overview of (S,R,S)-Ahpc-C3-NH2 for researchers, scientists, and professionals engaged in drug discovery and development.

Core Concepts and Mechanism of Action

PROTACs are heterobifunctional molecules that simultaneously bind to a target protein and an E3 ubiquitin ligase. This proximity induces the ubiquitination of the target protein, marking it for degradation by the proteasome. (S,R,S)-Ahpc-C3-NH2 provides the VHL-binding moiety and a reactive handle (the terminal amine) for conjugation to a ligand that targets a protein of interest.

The general mechanism of action for a PROTAC synthesized using (S,R,S)-Ahpc-C3-NH2 is illustrated in the signaling pathway diagram below.





PROTAC-Mediated Protein Degradation Pathway

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Caption: General mechanism of PROTACs synthesized from (S,R,S)-Ahpc-C3-NH2.



Chemical and Physical Properties

A summary of the key properties of **(S,R,S)-Ahpc-C3-NH2** hydrochloride, the common salt form, is provided in the table below.

Property	Value	Reference
Synonyms	VH032-C3-NH2 hydrochloride	
Molecular Formula	C29H43N5O4S (for the free base)	N/A
Molecular Weight	552.13 g/mol (for the hydrochloride salt)	
CAS Number	2361119-88-0	

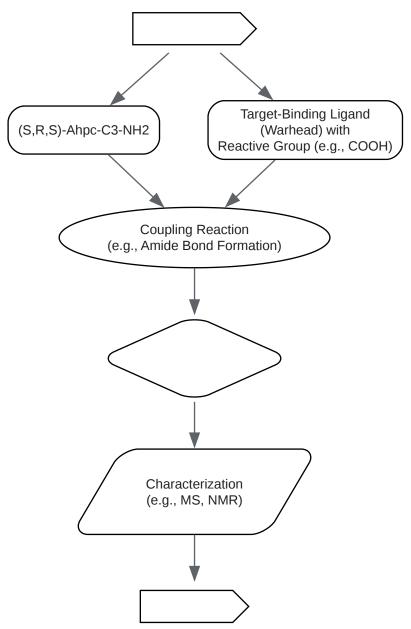
Applications in PROTAC Synthesis

(S,R,S)-Ahpc-C3-NH2 is a versatile building block for the synthesis of various PROTACs. A notable example is its use in the creation of UNC6852, a bivalent chemical degrader targeting the Embryonic Ectoderm Development (EED) protein. The terminal amine of **(S,R,S)-Ahpc-C3-NH2** can be readily functionalized through standard amide bond formation or other amine-reactive chemistries to attach a warhead that binds to the protein of interest.

The following diagram illustrates a generalized workflow for the synthesis of a PROTAC using **(S,R,S)-Ahpc-C3-NH2**.



Generalized PROTAC Synthesis Workflow



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